

## PF-06840003 molecular weight and formula

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Compound of Interest		
Compound Name:	PF-06840003	
Cat. No.:	B1679684	Get Quote

An In-depth Technical Guide to PF-06840003

#### Introduction

**PF-06840003**, also known as EOS200271, is a potent and highly selective, orally available small molecule inhibitor of indoleamine 2,3-dioxygenase 1 (IDO1).[1][2] IDO1 is an immunosuppressive enzyme that is often overexpressed in a wide range of cancers, playing a crucial role in tumor immune evasion.[1][3] This technical guide provides a comprehensive overview of the molecular properties, mechanism of action, and relevant experimental data for **PF-06840003**, intended for researchers, scientists, and professionals in drug development.

# **Molecular and Chemical Properties**

The key molecular and chemical properties of **PF-06840003** are summarized in the table below.



Property	Value
Molecular Formula	C12H9FN2O2[2][4][5]
Molecular Weight	232.21 g/mol [2][4][5]
CAS Number	198474-05-4[2]
Appearance	Light yellow to yellow solid[2]
Synonyms	EOS200271, EOS-200271[5]
IUPAC Name	3-(5-Fluoro-1H-indol-3-yl)pyrrolidine-2,5-dione[5]

### **Mechanism of Action**

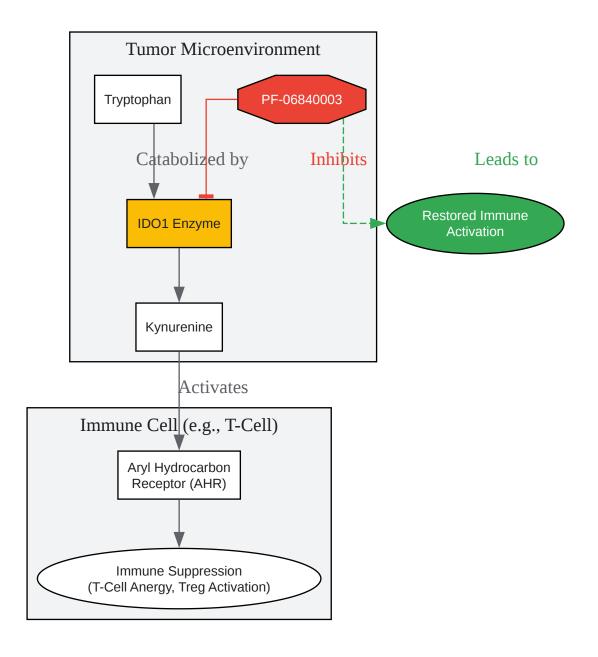
**PF-06840003** functions as a tryptophan non-competitive, non-heme binding inhibitor of the IDO1 enzyme.[3] The IDO1 enzyme is a key regulator of immune responses through its catabolism of the essential amino acid tryptophan into kynurenine.[6][7] This degradation of tryptophan and accumulation of its metabolites within the tumor microenvironment leads to the suppression of effector T-cell and natural killer cell function, while promoting the activity of regulatory T-cells (Tregs) and myeloid-derived suppressor cells (MDSCs).[3][6]

By selectively binding to and inhibiting IDO1, **PF-06840003** blocks this immunosuppressive pathway.[1][6] This inhibition leads to a restoration of tryptophan levels and a reduction in kynurenine, thereby reversing T-cell anergy and enhancing the proliferation and activation of various immune cells.[6][8] The ultimate effect is a restored immune surveillance of tumors, potentially leading to the elimination of cancer cells.[1]

## **Signaling Pathway**

The following diagram illustrates the IDO1 metabolic pathway and the inhibitory action of **PF-06840003**.





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